

Essential Safety & Logistical Information for Handling BI-1230

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Compound of Interest

Compound Name: BI-1230

Cat. No.: B10787522

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Disclaimer: A specific Safety Data Sheet (SDS) for **BI-1230** (CAS No. 849022-32-8) was not publicly available at the time of this writing. The following guidance is based on best practices for handling potent, small-molecule enzyme inhibitors and antiviral compounds in a laboratory setting. Researchers, scientists, and drug development professionals should always consult the material's supplier for a comprehensive SDS and follow all institutional and regulatory safety protocols.

BI-1230 is a potent and selective inhibitor of the Hepatitis C Virus (HCV) NS3 protease, intended for research use only.^{[1][2][3][4]} Due to its potent biological activity, appropriate personal protective equipment (PPE) and handling procedures are crucial to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

The following table summarizes the recommended PPE for handling **BI-1230**. The selection of specific PPE should be guided by a risk assessment of the planned procedures.

Protection Type	Recommended Equipment	Purpose
Eye/Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield may be required for procedures with a high risk of splashes.	To protect eyes and face from splashes of the compound in solution.
Skin Protection	Disposable nitrile gloves. A double layer of gloves may be appropriate for handling concentrated solutions. A fully buttoned lab coat should be worn at all times.	To prevent skin contact with the compound.
Respiratory Protection	Generally not required when handling small quantities in a well-ventilated area or a chemical fume hood. If aerosols may be generated, a NIOSH-approved respirator is recommended.	To prevent inhalation of the compound, especially if in powdered form or if aerosolized.
Hand Washing	Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.	To remove any potential residual contamination.

Operational & Disposal Plans

Storage & Handling:

- Storage: **BI-1230** should be stored in a tightly sealed, clearly labeled container in a cool, dry, and well-ventilated area. For long-term storage, it is recommended to store the compound at -20°C.[5] If preparing stock solutions, it is advisable to store them as aliquots in tightly sealed vials at -20°C for up to one month to avoid repeated freeze-thaw cycles.[5]

- Handling: All handling of **BI-1230**, especially when in powdered form or when preparing stock solutions, should be conducted in a chemical fume hood to minimize inhalation exposure.^{[6][7]} Avoid direct contact with the compound.^[6] Use appropriate lab equipment and techniques to prevent the generation of dust or aerosols.

Spill Management:

In the event of a spill, evacuate the area and prevent others from entering. Wear appropriate PPE, including respiratory protection if the spill involves a powder. For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal. For solid spills, carefully scoop the material into a sealed container. Clean the spill area thoroughly with a suitable solvent and then with soap and water.

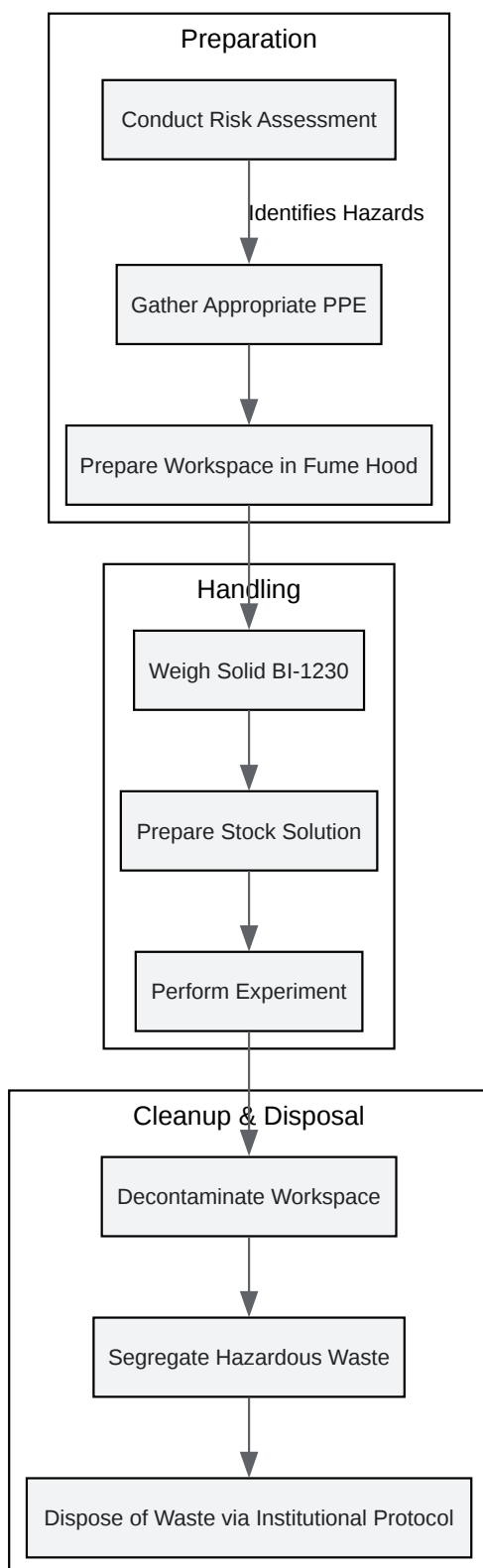
Disposal Plan:

All waste containing **BI-1230**, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as hazardous chemical waste.^{[1][2]}

- Waste Segregation: Do not mix **BI-1230** waste with other waste streams.^[1]
- Containerization: Collect waste in a clearly labeled, sealed, and leak-proof container. The label should identify the contents as "Hazardous Waste" and list "**BI-1230**".^{[1][8]}
- Disposal Route: Dispose of hazardous chemical waste through your institution's designated hazardous waste disposal program.^{[3][4][8]} Do not dispose of **BI-1230** down the drain or in regular trash.^[4]

Experimental Workflow for Safe Handling of BI-1230

The following diagram outlines a general workflow for safely handling **BI-1230** in a laboratory setting.



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